

# Granisetron-d3: A Technical Guide to Safety, Handling, and Application

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## Compound of Interest

Compound Name: Granisetron-d3

Cat. No.: B195961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safety, handling, and analytical applications of **Granisetron-d3**. The content is intended to support researchers, scientists, and professionals in the field of drug development in the safe and effective use of this isotopically labeled compound.

## Safety Data Sheet (SDS) Summary

The safety profile of **Granisetron-d3** is largely extrapolated from its non-deuterated counterpart, Granisetron Hydrochloride. It is crucial to handle this compound in a laboratory setting with appropriate safety measures.

## Physical and Chemical Properties

Property	Value	Source
Chemical Name	1-(methyl-d3)-N-[(3-endo)-9-methyl-9-azabicyclo[3.3.1]non-3-yl]-1H-indazole-3-carboxamide	N/A
CAS Number	1224925-76-1	N/A
Molecular Formula	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> N <sub>4</sub> O	N/A
Molecular Weight	315.4 g/mol	N/A
Appearance	Solid	N/A
Solubility	Soluble in Methanol	N/A
Storage	-20°C	N/A

## Hazard Identification and Toxicological Data

Granisetron Hydrochloride is harmful if swallowed.<sup>[1][2]</sup> The toxicological properties of **Granisetron-d3** have not been thoroughly investigated, and it should be handled with care.

Hazard	Description	Source
Acute Oral Toxicity	LD50 (Rat): 350 mg/kg (for Granisetron HCl)	[1]
Skin Corrosion/Irritation	No data available	[1]
Serious Eye Damage/Irritation	No data available	[1]
Mutagenicity	Not mutagenic in in vitro Ames test and mouse lymphoma cell forward mutation assay. However, it produced a significant increase in UDS in HeLa cells in vitro and a significant increased incidence of cells with polyploidy in an in vitro human lymphocyte chromosomal aberration test.	[3]

## First Aid Measures

Exposure Route	First Aid Procedure	Source
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.	[1][4]
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[1][3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[1][4]
Eye Contact	Flush eyes with water as a precaution.	[1][3]

## Handling, Storage, and Personal Protection

Aspect	Recommendation	Source
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.	[1][5]
Storage	Keep container tightly closed in a dry and well-ventilated place. Store at -20°C. Light sensitive.	[1][5]
Eye Protection	Safety glasses with side-shields conforming to EN166.	[5][6]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use.	[1][5]
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[1]
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.	[1]

## Mechanism of Action and Signaling Pathway

Granisetron is a potent and highly selective antagonist of the serotonin 5-HT<sub>3</sub> receptor.[7] Its antiemetic properties are mediated through the blockade of these receptors at both peripheral

and central locations.

Chemotherapeutic agents can cause the release of serotonin from enterochromaffin cells in the small intestine. This serotonin then activates 5-HT<sub>3</sub> receptors on vagal afferent nerves, which transmit signals to the medullary vomiting center, inducing nausea and vomiting. Granisetron competitively inhibits these 5-HT<sub>3</sub> receptors, thereby blocking the emetic signal.

The 5-HT<sub>3</sub> receptor is a ligand-gated ion channel. Upon binding of serotonin, the channel opens, allowing for the influx of cations (primarily Na<sup>+</sup> and Ca<sup>2+</sup>), leading to neuronal depolarization. Granisetron, by blocking the binding of serotonin, prevents this channel opening and subsequent depolarization.



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Caption: 5-HT<sub>3</sub> Receptor Signaling Pathway and Inhibition by Granisetron.

# Experimental Protocol: Quantification of Granisetron using Granisetron-d3 as an Internal Standard by LC-MS/MS

**Granisetron-d3** is primarily used as an internal standard (IS) for the accurate quantification of granisetron in biological matrices by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The following is a representative protocol synthesized from published methods.

## Materials and Reagents

- Granisetron analytical standard
- **Granisetron-d3** (Internal Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Ultrapure water
- Biological matrix (e.g., human plasma)

## Preparation of Stock and Working Solutions

- **Stock Solutions (1 mg/mL):** Accurately weigh and dissolve granisetron and **Granisetron-d3** in methanol to prepare individual stock solutions.
- **Working Solutions:** Prepare serial dilutions of the granisetron stock solution with methanol:water (1:1, v/v) to create calibration standards and quality control (QC) samples.
- **Internal Standard Working Solution:** Dilute the **Granisetron-d3** stock solution with methanol:water (1:1, v/v) to a final concentration of 10 ng/mL.

## Sample Preparation (Protein Precipitation)

- To 100  $\mu$ L of plasma sample (calibration standard, QC, or unknown), add 20  $\mu$ L of the **Granisetron-d3** internal standard working solution.
- Add 300  $\mu$ L of acetonitrile to precipitate proteins.
- Vortex mix for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject a 5  $\mu$ L aliquot into the LC-MS/MS system.

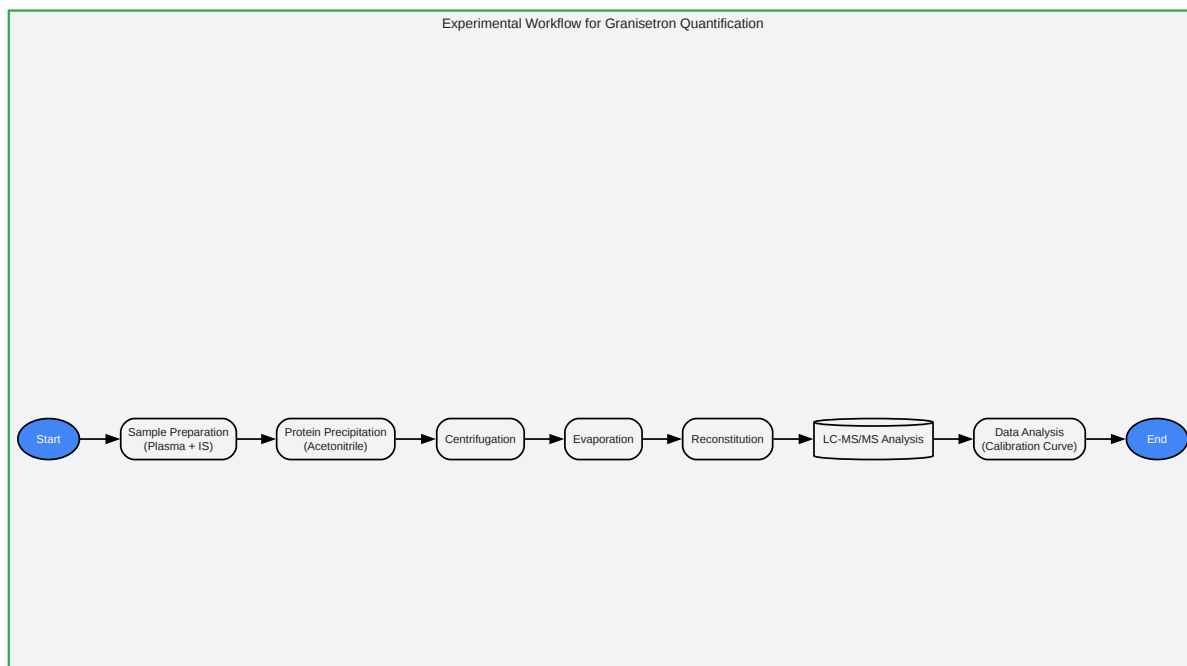
## LC-MS/MS Conditions

Parameter	Condition
LC System	Agilent 1200 Series or equivalent
Column	C18 column (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 10% B, ramp to 90% B over 3 min, hold for 1 min, return to 10% B and equilibrate for 2 min.
Flow Rate	0.3 mL/min
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer (e.g., AB Sciex API 4000)
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Granisetron: 313.2 → 138.1; Granisetron-d3: 316.2 → 141.1
Collision Energy	Optimized for each transition

## Data Analysis

Quantify granisetron in unknown samples by constructing a calibration curve from the peak area ratio of granisetron to **Granisetron-d3** versus the concentration of the calibration standards.





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Caption: Workflow for Granisetron Quantification using LC-MS/MS.

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